

NdFeB vs. SmCo: A Comparative Guide for High-Performance Magnet Selection

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Compound of Interest

Compound Name:	Neodymium boride
CAS No.:	12008-23-0
Cat. No.:	B577285

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For researchers, scientists, and professionals in fields like drug development, where precision and reliability are paramount, selecting the right magnetic material is a critical decision. Neodymium Iron Boron (NdFeB) and Samarium Cobalt (SmCo) magnets are two of the most powerful rare-earth permanent magnets available. However, their distinct properties make them suitable for very different applications. This guide provides an objective, data-driven comparison to inform your selection process.

I. Magnetic Performance

NdFeB magnets are renowned for having the highest magnetic strength of any commercially available permanent magnet, making them the "magnetic king".^[1] Their high Maximum Energy Product ((BH)max) allows for the creation of powerful magnetic fields from compact sizes.^[2] SmCo magnets, while also powerful, have a lower magnetic energy product but offer other significant advantages.^[2]

Table 1: Comparative Magnetic Properties

Magnetic Property	NdFeB (Sintered Grades)	SmCo (Sm2Co17 Grades)	Unit
Remanence (Br)	1.0 – 1.4 T	0.9 – 1.1 T	Tesla (T)
Intrinsic Coercivity (Hci)	750 – 2000 kA/m	600 – 2000 kA/m	kiloAmperes/meter (kA/m)
Maximum Energy Product ((BH)max)	33 – 52 MGOe	18 – 32 MGOe	MegaGauss-Oersteds (MGOe)

II. Thermal Stability

Thermal stability is the most significant differentiator between NdFeB and SmCo magnets. SmCo magnets exhibit exceptional performance at high temperatures, retaining their magnetic properties far better than NdFeB magnets.[3] Standard NdFeB magnets begin to lose strength at temperatures above 80°C, although high-temperature grades are available that can operate up to 230°C.[3] In contrast, SmCo magnets can function effectively at temperatures up to 350°C.[4][5] This makes SmCo the clear choice for applications involving extreme heat, such as in aerospace, automotive, and downhole drilling equipment.[3][4]

Table 2: Thermal Properties

Thermal Property	NdFeB	SmCo	Unit
Max. Operating Temperature	80 – 230 °C	250 – 350 °C	Degrees Celsius (°C)
Curie Temperature	320 – 460 °C	700 – 800 °C	Degrees Celsius (°C)
Temp. Coefficient of Br (α)	-0.09 to -0.12 %/°C	-0.03 to -0.05 %/°C	Percent per Degree Celsius

III. Corrosion Resistance & Mechanical Properties

SmCo magnets possess inherent and excellent resistance to corrosion and oxidation due to their high cobalt content.[1][6] This often eliminates the need for protective coatings, making them ideal for harsh chemical or high-humidity environments.[2] NdFeB magnets, containing a

high percentage of iron, are highly susceptible to corrosion and typically require a protective coating (e.g., nickel, zinc, epoxy) to prevent degradation.[1][2]

Mechanically, both magnet types are hard and brittle, rendering them susceptible to chipping and cracking.[7] However, SmCo is generally considered more brittle than NdFeB.[7]

IV. Experimental Protocols

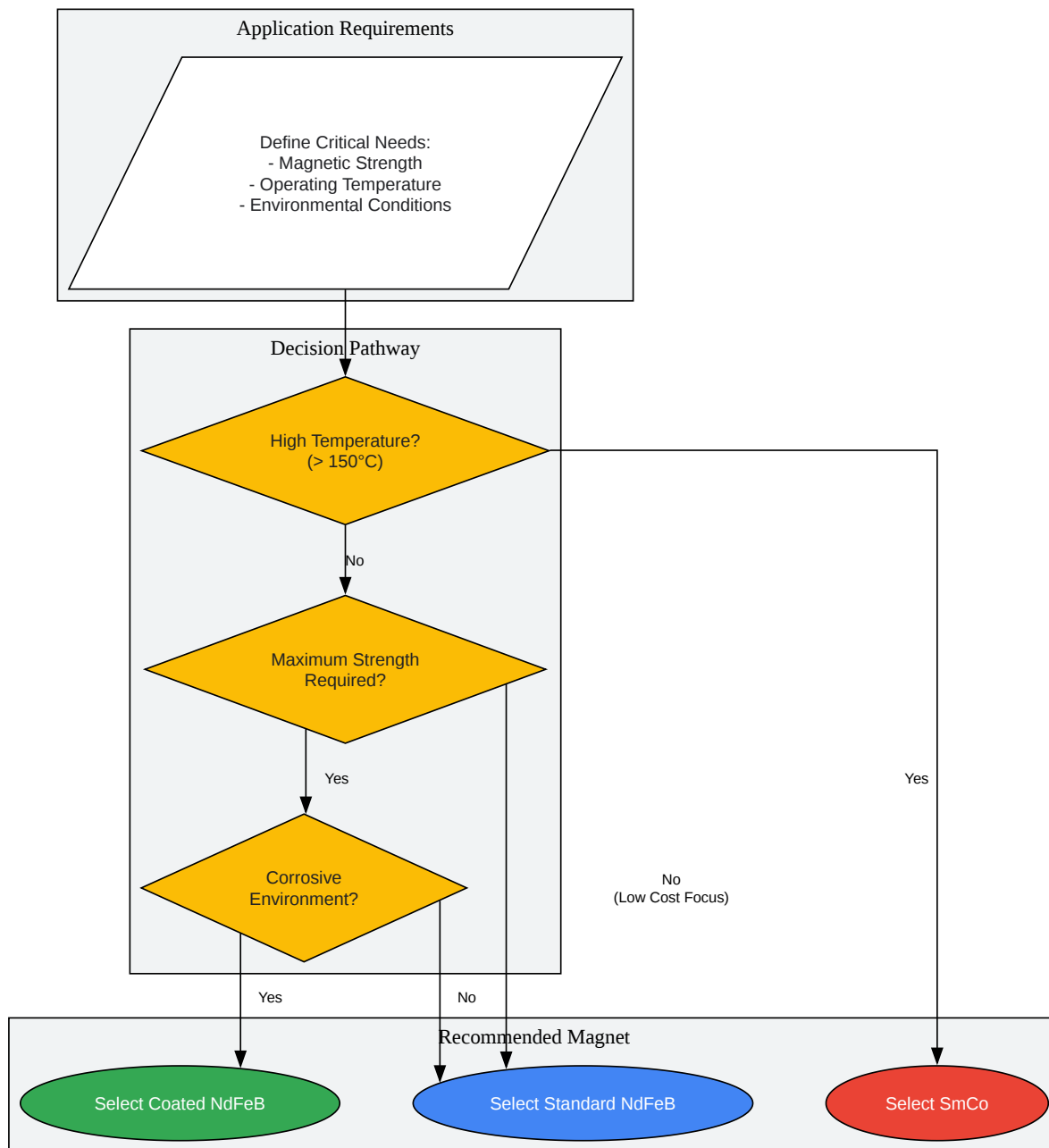
The characterization of these magnets relies on standardized experimental methods to ensure accurate and reproducible data.

- Magnetic Property Measurement (Hysteresigraph):
 - Objective: To measure the full hysteresis loop of the magnetic material, from which key parameters like Remanence (B_r), Coercivity (H_{ci}), and Maximum Energy Product ($(BH)_{max}$) are determined.
 - Methodology: A sample of the magnet is placed between the poles of an electromagnet in a closed-circuit setup.[8] The external magnetic field (H) is cycled from a high positive value (saturation) to a high negative value and back. A pickup coil measures the magnetic flux density (B) within the sample. Plotting B versus H generates the hysteresis loop, from which the critical performance parameters are derived.[8][9] Pulsed Field Magnetometers (PFM) can also be used for rapid characterization, especially for high-coercivity materials. [8]
- Temperature Coefficient Measurement:
 - Objective: To determine the rate at which magnetic properties change with temperature.
 - Methodology: The hysteresis loop measurement is repeated at various controlled temperatures using a Hysteresigraph equipped with a thermal chamber. By measuring the remanence (B_r) at different temperatures, the temperature coefficient can be calculated, typically expressed as a percentage change per degree Celsius ($\%/^{\circ}\text{C}$).
- Corrosion Resistance Testing (Salt Spray Test - e.g., ASTM B117):

- Objective: To evaluate the corrosion resistance of a magnet, particularly the effectiveness of coatings on NdFeB magnets.
- Methodology: The magnet samples are placed in a sealed chamber and exposed to a continuous atomized saltwater solution for a predetermined period (e.g., 100+ hours). The samples are periodically inspected for signs of corrosion, such as rust or degradation of the coating. The performance is rated based on the time until failure or the extent of corrosion observed.

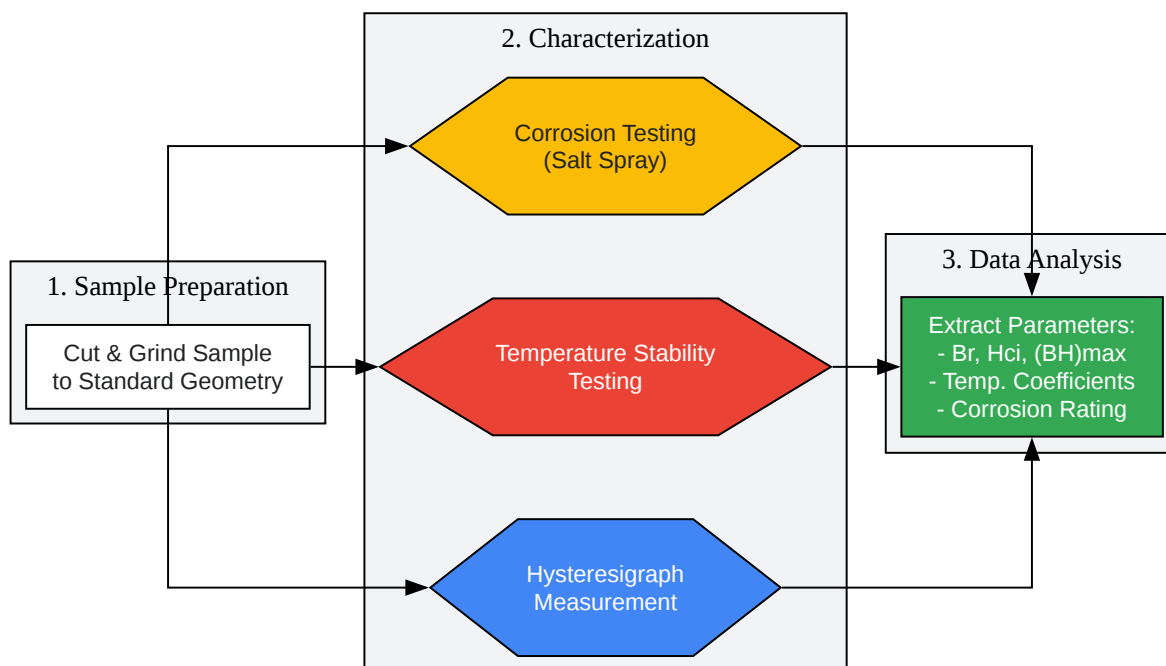
V. Visualized Decision Frameworks

The following diagrams illustrate the logical selection process and a typical experimental workflow for magnet characterization.



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Caption: Logical workflow for selecting between NdFeB and SmCo magnets.



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- To cite this document: BenchChem. [NdFeB vs. SmCo: A Comparative Guide for High-Performance Magnet Selection]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b577285/docs#ndfeb-vs-smco-a-comparative-guide-for-high-performance-magnet-selection\]](https://www.benchchem.com/product/b577285/docs#ndfeb-vs-smco-a-comparative-guide-for-high-performance-magnet-selection)

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